

Best practices for handling and storing Rilzabrutinib powder

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Compound of Interest

Compound Name: PRN-1008

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Rilzabrutinib Technical Support Center

Welcome to the Rilzabrutinib Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and experimental use of Rilzabrutinib powder.

Frequently Asked Questions (FAQs)

1. What is Rilzabrutinib?

Rilzabrutinib is an oral, reversible covalent inhibitor of Bruton's tyrosine kinase (BTK).[1][2] BTK is a crucial enzyme in the signaling pathways of B-cells and other immune cells.[3] By inhibiting BTK, Rilzabrutinib can modulate immune responses, making it a subject of investigation for various immune-mediated diseases.[3][4]

2. What are the primary recommended safety precautions when handling Rilzabrutinib powder?

When handling Rilzabrutinib powder, it is crucial to avoid inhalation, as well as contact with skin and eyes.[5][6] Always work in a well-ventilated area, preferably within a chemical fume hood, and use appropriate personal protective equipment (PPE).[5][6]

3. What Personal Protective Equipment (PPE) should be worn when working with Rilzabrutinib?

Recommended PPE includes safety goggles with side shields, chemical-resistant gloves, and a lab coat.[5] For procedures that may generate dust, a suitable respirator should be used.[5]

4. What are the recommended storage conditions for Rilzabrutinib powder and its solutions?

Proper storage is critical to maintain the stability and efficacy of Rilzabrutinib.

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
Stock Solution (-80°C)	-80°C	Up to 2 years
Stock Solution (-20°C)	-20°C	Up to 1 year

Data compiled from multiple sources.

5. How should Rilzabrutinib waste be disposed of?

Rilzabrutinib waste should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Avoid releasing it into the environment.

Experimental Protocols

Rilzabrutinib Solubility

Rilzabrutinib exhibits differential solubility in various solvents. It is important to select the appropriate solvent for your specific experimental needs.

Solvent	Solubility
DMSO	≥ 100 mg/mL
Ethanol	≥ 100 mg/mL
Water	Insoluble
Water (Hemi-sulfate salt form)	> 100 mg/mL

Data compiled from multiple sources.

Preparation of Rilzabrutinib Stock Solution (10 mM in DMSO)

Materials:

- Rilzabrutinib powder (Molecular Weight: 665.76 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

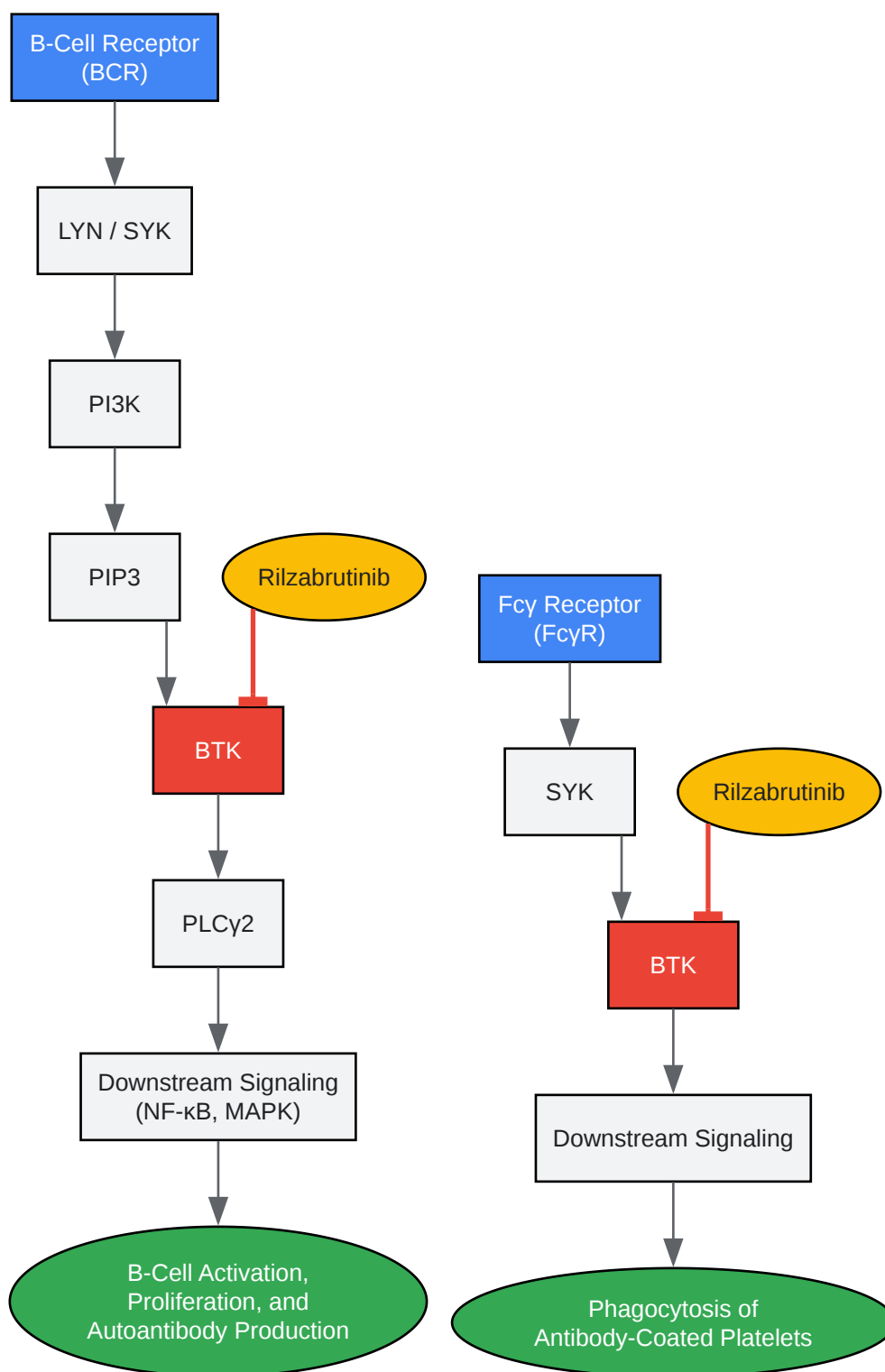
- **Weighing:** Accurately weigh out 6.66 mg of Rilzabrutinib powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the Rilzabrutinib powder.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution for a few minutes to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 2 years).

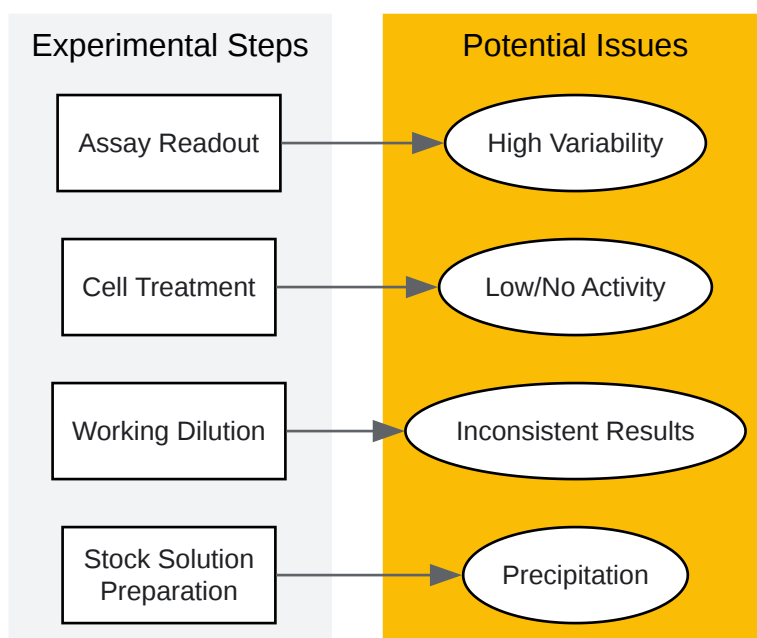
Mechanism of Action: Signaling Pathways

Rilzabrutinib primarily exerts its effects by inhibiting Bruton's tyrosine kinase (BTK), a key component in two major signaling pathways in immune cells.

B-Cell Receptor (BCR) Signaling Pathway

In B-cells, Rilzabrutinib inhibits the BCR signaling pathway, which is crucial for B-cell activation, proliferation, and the production of autoantibodies. By blocking BTK, Rilzabrutinib disrupts this cascade.





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References

- 1. juniperpublishers.com [juniperpublishers.com]
- 2. Frontiers | Effects of the Btk-Inhibitors Remibrutinib (LOU064) and Rilzabrutinib (PRN1008) With Varying Btk Selectivity Over Tec on Platelet Aggregation and in vitro Bleeding Time [frontiersin.org]
- 3. drugdiscoverytrends.com [drugdiscoverytrends.com]
- 4. researchgate.net [researchgate.net]
- 5. cllsociety.org [cllsociety.org]
- 6. researchgate.net [researchgate.net]
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